

Technical Support Center: Mass Spectrometry Analysis of N-Succinylation

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Compound of Interest

Compound Name: N6-Succinyllysine

CAS No.: 52685-16-2

Cat. No.: B609389

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Welcome to the technical support center for **N6-Succinyllysine** (Ksucc) proteomics. This guide is designed for researchers, scientists, and drug development professionals navigating the complexities of identifying and quantifying this critical post-translational modification (PTM). Here, we address common challenges through detailed troubleshooting guides and frequently asked questions, grounding our advice in established scientific principles and field-proven methodologies.

Section 1: Foundational Concepts & Frequently Asked Questions (FAQs)

This section provides a high-level overview of lysine succinylation and the primary challenges in its analysis.

Q1: What is **N6-Succinyllysine** and why is its analysis challenging?

N6-Succinyllysine is a post-translational modification where a succinyl group (C₄H₄O₃) is covalently attached to the epsilon-amino group of a lysine residue. This modification is significant because it induces a substantial chemical change: it adds a larger, bulkier group

compared to acetylation or methylation and, critically, it changes the charge of the lysine residue from +1 to -1 at physiological pH.[\[1\]](#)

The primary challenges in its mass spectrometry (MS) analysis stem from:

- **Low Abundance:** Like many PTMs, succinylation is often sub-stoichiometric, requiring highly sensitive enrichment and detection methods.
- **Physicochemical Changes:** The charge reversal and added bulk alter peptide behavior during chromatography and fragmentation.
- **Isobaric Interferences:** Other modifications or combinations of modifications can have a mass that is nearly identical to succinylation, creating significant ambiguity.[\[2\]](#)[\[3\]](#)
- **Lability:** The modification can be unstable under certain sample preparation or mass spectrometry conditions.

Q2: What is the mass shift for succinylation and what are its most common isobaric interferences?

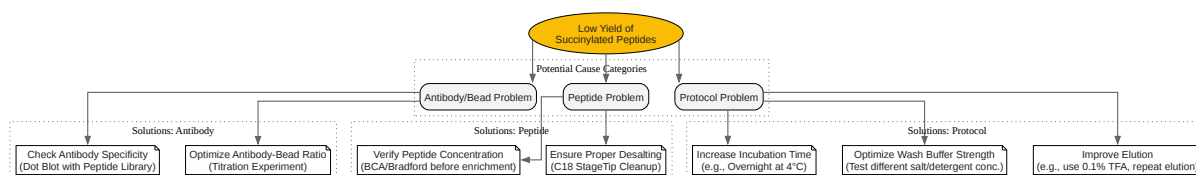
A succinyl group adds 100.0186 Da to a lysine residue.[\[4\]](#) This precise mass is key for identification. However, several other modifications are isobaric or near-isobaric, demanding high-resolution mass spectrometry to resolve.

Modification	Mass Shift (Da)	Mass Difference from Succinylation (Da)	Resolution Required (at 1000 Da)	Key Differentiators
Succinylation	100.0186	0	-	-
Methylmalonylation	100.0186	0	Not resolvable by mass alone	Chromatographic retention time, specific fragmentation patterns. [5]
Acetylation + Dimethylation	$42.0106 + 2 \times (14.0157) = 70.0419$	29.9767	Low	Distinct fragmentation ions.
Trimethylation + Acetylation	$42.0470 + 42.0106 = 84.0576$	15.961	Low	Distinct fragmentation ions. [2] [6]

Expert Tip: The most critical isobar to consider is methylmalonylation. Differentiating it from succinylation is impossible by mass alone and requires careful chromatographic separation and MS/MS fragmentation analysis. Synthetic peptides are often necessary to confirm retention times and fragmentation patterns.[\[5\]](#)

Q3: What is the general workflow for a succinyl-proteomics experiment?

A typical bottom-up proteomics workflow is adapted for succinylation analysis, with a critical emphasis on the enrichment step.



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